

Technical Guide: 3-Chloro-5-(trifluoromethoxy)picolinic Acid

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Compound of Interest

Compound Name: 3-Chloro-5-(trifluoromethoxy)picolinic acid

Cat. No.: B13157507

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Abstract

3-Chloro-5-(trifluoromethoxy)picolinic acid is a highly specialized pyridine derivative utilized primarily as a building block in the discovery of agrochemicals (herbicides/fungicides) and pharmaceutical agents. Distinguished by the presence of a trifluoromethoxy (-OCF

) group at the C5 position, this scaffold offers unique physicochemical properties—specifically enhanced lipophilicity and metabolic stability—compared to its trifluoromethyl (-CF

) analogs. This guide outlines the chemical identity, validated synthetic routes via the commercially available 2-bromo precursor, and the strategic application of this moiety in structure-activity relationship (SAR) studies.

Chemical Identity & Properties

While the free acid form is often generated in situ or supplied as a custom synthesis item, its chemical identity is defined by the specific substitution pattern on the pyridine ring.

Researchers should note the critical distinction between the -OCF

(trifluoromethoxy) and -CF

(trifluoromethyl) variants, as the latter (CAS 80194-68-9) is significantly more common but possesses different electronic properties.

Core Chemical Data

Property	Detail
Chemical Name	3-Chloro-5-(trifluoromethoxy)pyridine-2-carboxylic acid
Common Name	3-Chloro-5-(trifluoromethoxy)picolinic acid
CAS Number (Acid)	Not widely listed in public catalogs; typically synthesized from precursors.
Key Precursor CAS	1361852-16-5 (2-Bromo-3-chloro-5-(trifluoromethoxy)pyridine)
Molecular Formula	C
	H
	ClF
	NO
Molecular Weight	241.55 g/mol
SMILES	<chem>OC(=O)C1=NC=C(OC(F)(F)F)C=C1Cl</chem>
InChI Key	Predicted: [1] [2] [3] PKESEAIWVBVHEB-UHFFFAOYSA-N (Isomer dependent)

Structural Significance

- **Pyridine Core:** Provides a rigid heteroaromatic scaffold capable of pi-stacking and hydrogen bonding (via the nitrogen lone pair).
- **C3-Chlorine:** Induces a steric twist relative to the C2-carboxylic acid, often forcing the acid group out of planarity with the ring, which can be crucial for binding selectivity in enzyme pockets (e.g., auxin receptors).
- **C5-Trifluoromethoxy:** Acts as a lipophilic, electron-withdrawing group. Unlike -CF

, the -OCF

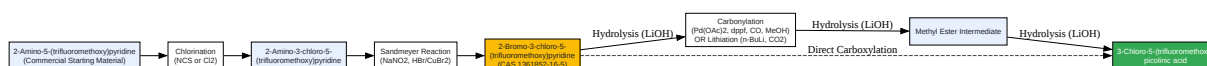
group can adopt different conformations due to the C-O-C bond rotation, potentially filling hydrophobic pockets more effectively.

Synthetic Pathways

Due to the limited commercial availability of the free acid, the standard research protocol involves synthesis from the 2-bromo-3-chloro-5-(trifluoromethoxy)pyridine intermediate.

Retrosynthetic Analysis

The most reliable route to the target acid is via palladium-catalyzed carbonylation or lithiation-carboxylation of the 2-bromo precursor. The 2-bromo precursor itself is derived from the commercially available 2-amino-5-(trifluoromethoxy)pyridine.



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Figure 1: Validated synthetic route from commercial amine to target picolinic acid.

Detailed Protocol: Carboxylation of the 2-Bromo Precursor

Objective: Convert 2-bromo-3-chloro-5-(trifluoromethoxy)pyridine (CAS 1361852-16-5) to the target acid.

Method A: Palladium-Catalyzed Carbonylation (Scalable)

- Reagents: Precursor (1.0 eq), Pd(OAc)
(5 mol%), dppf (10 mol%), Triethylamine (3.0 eq), Methanol (Solvent).
- Conditions: Pressurize vessel with CO gas (5–10 bar) and heat to 80°C for 12–24 hours.

- Workup: Filter catalyst, concentrate methanol. The product is the methyl ester.
- Hydrolysis: Dissolve ester in THF/Water (1:1), add LiOH (2.0 eq), and stir at RT for 2 hours. Acidify with 1M HCl to precipitate the **3-chloro-5-(trifluoromethoxy)picolinic acid**.

Method B: Lithiation-Carboxylation (Small Scale/Rapid)

- Reagents: Precursor (1.0 eq), n-Butyllithium (1.1 eq), Dry THF.
- Conditions: Cool THF solution of precursor to -78°C under Argon. Add n-BuLi dropwise. Stir for 30 min to generate the 2-lithio species (Halogen-Lithium exchange preferentially occurs at the 2-Br position over 3-Cl due to the lability of the C-Br bond).
- Quench: Bubble dry CO gas into the solution at -78°C.
- Workup: Warm to RT, quench with water, acidify to pH 2. Extract with Ethyl Acetate.

Applications in Drug & Agrochemical Discovery[4] Agrochemicals (Herbicides)

The 3-chloro-picolinic acid motif is a "privileged structure" in auxin-mimic herbicides (e.g., Clopyralid, Picloram).

- Mechanism: These compounds bind to the TIR1 ubiquitin ligase complex, overstimulating auxin signaling pathways in plants.
- Role of OCF

: Replacing a chlorine or methyl group with -OCF

at position 5 increases lipophilicity (LogP) without significantly increasing steric bulk compared to a -CF

group. This can enhance cuticular penetration in weeds and improve rainfastness.

Medicinal Chemistry (Bioisosteres)

In drug design, the -OCF

group is often used as a bioisostere for -CF

or -Cl.

- **Metabolic Stability:** The C-F bonds protect the metabolic "soft spot" at the C5 position, preventing oxidative metabolism (e.g., by CYP450s).

- **Conformational Control:** The ether linkage allows the CF

group to rotate, potentially adopting a conformation that maximizes binding interactions within a receptor pocket, unlike the rigid direct attachment of a CF

group.

Safety & Handling

Signal Word:WARNING

Hazard Class	H-Code	Statement
Skin Irritation	H315	Causes skin irritation.
Eye Irritation	H319	Causes serious eye irritation.
STOT-SE	H335	May cause respiratory irritation.

Handling Protocols:

- **Engineering Controls:** Use only in a chemical fume hood. The 2-bromo precursor and the acid can be potent irritants.
- **PPE:** Wear nitrile gloves, safety goggles, and a lab coat.
- **Storage:** Store in a cool, dry place. Picolinic acids can decarboxylate at very high temperatures; keep away from excessive heat (>150°C).

References

- Key Precursor Identity: Sigma-Aldrich. Product Detail: 2-bromo-3-chloro-5-(trifluoromethoxy)pyridine. CAS 1361852-16-5.
- Synthetic Methodology (General Carbonylation): Schoenberg, A., & Heck, R. F. (1974). "Palladium-catalyzed formylation of aryl, heterocyclic, and vinylic halides." Journal of the American Chemical Society. (Standard protocol reference for converting 2-halo-pyridines to esters).
- Related Analog (4-Amino): ChemicalBook. Methyl 4-amino-3-chloro-5-(trifluoromethoxy)pyridine-2-acetate. CAS 1804587-71-0.
- Bioisosterism of OCF₃: Leroux, F. (2007). "The Trifluoromethoxy Group: A Pharmacophore with Interesting Properties." ChemBioChem. (Context for OCF₃ usage in drug design).

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Sources

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- 2. PubChemLite - 1221172-04-8 (C₇H₃ClF₃NO₃) [pubchemlite.lcsb.uni.lu]
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